

comparative study of the mechanical properties of silicate vs. aluminosilicate geopolymers

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A Comparative Analysis of Mechanical Properties: Silicate vs. Aluminosilicate Geopolymers

A comprehensive review of scientific literature reveals distinct differences in the mechanical performance of **silicate**-rich versus aluminosilicate-balanced geopolymers. This guide provides a comparative study of their mechanical properties, supported by experimental data, to aid researchers, scientists, and drug development professionals in material selection and development. The primary focus is on alkali-aluminosilicate (AAS) geopolymers, with additional comparative insights into silico-aluminophosphate (SAP) systems.

Mechanical Properties: A Quantitative Comparison

The mechanical strength of geopolymers is paramount for their application. The following tables summarize key mechanical properties based on experimental findings.

Compressive Strength

Compressive strength is a critical indicator of a geopolymer's load-bearing capacity. Generally, alkali-aluminosilicate geopolymers exhibit significantly higher compressive strengths than silico-aluminophosphate geopolymers. For AAS geopolymers, the Si/Al ratio is a crucial factor influencing strength, with optimal ratios typically falling between 1.5 and 2.0.[1]

Geopolymer Type	Precursor Materials	Activator(s)	Curing Conditions	Compressive Strength (MPa)	Reference(s)
Alkali-Aluminosilicate (AAS)	Metakaolin	Sodium silicate & Sodium hydroxide	Ambient Temperature	36.8	[1]
Alkali-Aluminosilicate (AAS)	Metakaolin	Sodium silicate & Sodium hydroxide	Not specified	75	[1]
Alkali-Aluminosilicate (AAS)	Fly Ash, Slag, Microsilica	Not specified	Room Temperature	40	[1]
Alkali-Aluminosilicate (AAS) - Low Calcium	Various	Not specified	28 days	15 - 65	
Alkali-Aluminosilicate (AAS) - High Calcium	Various	Not specified	28 days	70 - 110	
Silico-Aluminophosphate (SAP)	Various	Not specified	28 days	10 - 50	
Silico-Aluminophosphate (SAP)	Metakaolin & Disused phosphate liquid	Not specified	60°C for 7 days	62 - 67	

Flexural and Tensile Strength

Flexural and tensile strengths are crucial for materials subjected to bending or pulling forces. Similar to compressive strength, these properties are influenced by the geopolymer composition and curing conditions.

Geopolymer Type	Precursor Materials	Activator(s)	Curing Conditions	Flexural Strength (MPa)	Split Tensile Strength (MPa)	Reference(s)
Alkali-Aluminosilicate (AAS)	Fly Ash & GGBS	Sodium silicate & Sodium hydroxide (8M)	Ambient Temperature	4.45	5.7	[2]
Alkali-Aluminosilicate (AAS)	Metakaolin	Not specified	28 days	6.3	-	[3]
Boroaluminosilicate	Fly Ash	Anhydrous borax & Sodium hydroxide	Not specified	9.5 ± 0.4	-	[4]

Experimental Protocols

The following methodologies are commonly employed to determine the mechanical properties of geopolymers.

Sample Preparation and Curing

- Mixing:** The aluminosilicate source (e.g., fly ash, metakaolin) is dry mixed with any solid components. The alkaline activator solution (e.g., a mixture of sodium hydroxide and sodium silicate) is prepared separately, often 24 hours in advance.[2][5] The liquid and solid components are then mechanically mixed to form a homogeneous paste.
- Casting:** The fresh geopolymer paste is cast into molds of specific dimensions depending on the test to be performed (e.g., 150x150x150 mm cubes for compressive strength, 150x300

mm cylinders for split tensile strength, and 750x150x150 mm beams for flexural strength).[2]

- Curing: Curing conditions significantly impact the final mechanical properties.[6] Common methods include:
 - Ambient Curing: Specimens are left to cure at room temperature.[2]
 - Heat Curing: Specimens are cured in an oven at elevated temperatures (e.g., 60-80°C) for a specified duration (e.g., 24-48 hours).[6][7] This is often followed by a period of ambient curing.

Compressive Strength Test

- Apparatus: A compression testing machine is used.
- Procedure: Cubical or cylindrical specimens are placed in the machine and subjected to a gradually increasing compressive load until failure. The maximum load sustained by the specimen is recorded.
- Calculation: Compressive strength is calculated by dividing the maximum load by the cross-sectional area of the specimen.

Flexural Strength Test (Three-Point Bending)

- Apparatus: A universal testing machine with a three-point bending fixture is used.
- Procedure: A beam-shaped specimen is supported at two points, and a load is applied at the midpoint of the span until the specimen fractures.[4]
- Calculation: The flexural strength is calculated from the load at fracture, the distance between the supports, and the dimensions of the beam.

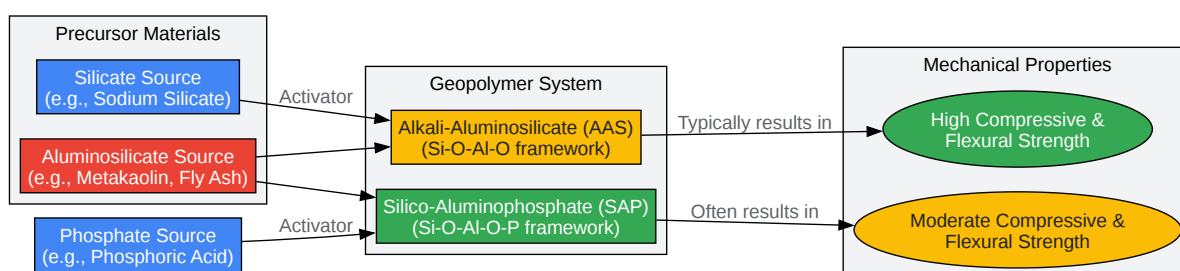
Split Tensile Strength Test

- Apparatus: A compression testing machine is used.
- Procedure: A cylindrical specimen is placed on its side, and a compressive load is applied along the diameter. This induces a tensile stress perpendicular to the loading direction, causing the cylinder to split.

- Calculation: The split tensile strength is calculated based on the load at which the specimen splits and the dimensions of the cylinder.

Signaling Pathways and Logical Relationships

The chemical composition of the precursor materials fundamentally dictates the resulting geopolymer network and, consequently, its mechanical properties. The following diagram illustrates this relationship.



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Caption: Influence of precursors on geopolymer type and mechanical properties.

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